

Personal protective equipment for handling ER-076349

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Compound of Interest

Compound Name: ER-076349

Cat. No.: B3326424

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Essential Safety and Handling Guide for ER-076349

This document provides immediate, essential safety and logistical information for handling **ER-076349**, a potent tubulin polymerization inhibitor. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper experimental conduct.

Hazard Identification and Personal Protective Equipment (PPE)

ER-076349 is classified with the following hazards:

- Harmful if swallowed (H302)[1]
- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles adhering to European standard EN 166.[1]	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Handle with impermeable gloves that satisfy EU Directive 89/686/EEC and the standard EN374.[1] Inspect gloves before use and use proper glove removal technique.	Prevents skin contact and subsequent irritation.
Skin and Body Protection	Wear appropriate protective clothing to ensure all skin is covered. Safety shoes that meet at least S1 standards are also recommended.[1]	Provides a barrier against accidental spills and contact.
Respiratory Protection	Use only under a chemical fume hood with adequate exhaust ventilation.[1]	Minimizes the risk of inhaling dust, aerosols, or fumes, which can cause respiratory irritation.

Safe Handling and Storage

Operational Plan:

- Engineering Controls: All work with **ER-076349** must be conducted in a chemical fume hood to ensure adequate ventilation.[1] Eyewash stations and safety showers must be in close proximity to the workstation.[1]
- Handling Practices: Avoid contact with skin, eyes, and clothing.[1] Do not breathe dust, fumes, or vapors.[1] Take precautionary measures against static discharge.[1] Wash hands thoroughly before and after handling.[1] Do not eat, drink, or smoke in the laboratory.[1]

Storage Plan:

- Temperature: Store at 0-8°C.[2]

- Conditions: Keep away from heat, sparks, open flames, and hot surfaces.[1] The substance is stable under recommended storage conditions.[1]
- Incompatibilities: Avoid strong oxidizing agents.[1]

Disposal Plan

- Contaminated Materials: Dispose of contaminated gloves and other waste in accordance with applicable laws and good laboratory practices.[1]
- Bulk Material: Ensure the product is disposed of by licensed waste carriers according to local regulations.[1] Do not allow the product to enter drains, waterways, or sewer systems.[1]

Experimental Protocols and Data

ER-076349 is a synthetic analogue of Halichondrin B that functions as a tubulin polymerization inhibitor, leading to G2-M cell cycle arrest and disruption of mitotic spindles.[3]

Quantitative Data: In Vitro Antiproliferative Activity

The following table summarizes the 50% inhibitory concentration (IC₅₀) of **ER-076349** against a panel of human cancer cell lines.

Cell Line	Cancer Type	IC ₅₀ (nM)
MDA-MB-435	Melanoma	0.59[3]
COLO 205	Colon Cancer	2.4[3]
DLD-1	Colon Cancer	7.3[3]
DU 145	Prostate Cancer	3.6[3]
LNCaP	Prostate Cancer	1.8[3]
LOX	Melanoma	3.2[3]
HL-60	Leukemia	2.6[3]
U937	Lymphoma	4.0[3]

Detailed Methodology: Cell Proliferation Assay

This protocol describes the method used to determine the antiproliferative effects of **ER-076349** on cancer cells.^[3]

Objective: To measure the inhibition of cancer cell proliferation after treatment with **ER-076349** over one cell cycle.

Materials:

- Cancer cell lines (e.g., U-2 OS human osteosarcoma cells)
- Complete cell culture medium
- **ER-076349** stock solution
- Trypsin-EDTA solution
- Trypan blue dye
- Hemacytometer

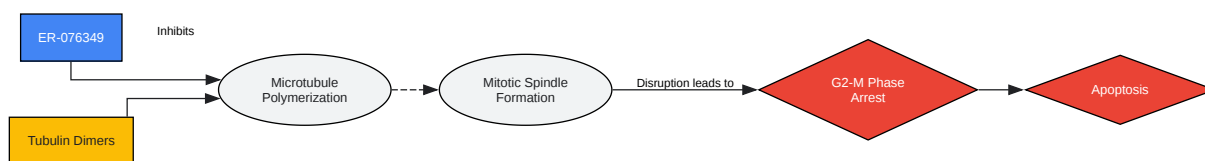
Procedure:

- Cell Seeding: Plate cells in fresh medium and allow them to attach and grow for 24 hours.
- Drug Treatment: Replace the medium with fresh medium containing a range of **ER-076349** concentrations (e.g., 0.003–10,000 nmol/L).
- Incubation: Incubate the cells for one full cell cycle (approximately 28 hours).
- Cell Harvesting:
 - Collect floating cells from the medium.
 - Wash attached cells with PBS.
 - Release attached cells using trypsinization (0.5 mg/ml in PBS with 0.5 mmol/L EDTA, pH 7.2) for 5 minutes at 37°C.

- Combine the floating and attached cell populations.
- Cell Counting:
 - Use Trypan blue dye to distinguish between living and dead cells.
 - Count the number of live cells using a hemacytometer.
- Data Analysis: Determine the IC50 value, which is the concentration of **ER-076349** that inhibits cell proliferation by 50% compared to untreated controls.

Mandatory Visualizations

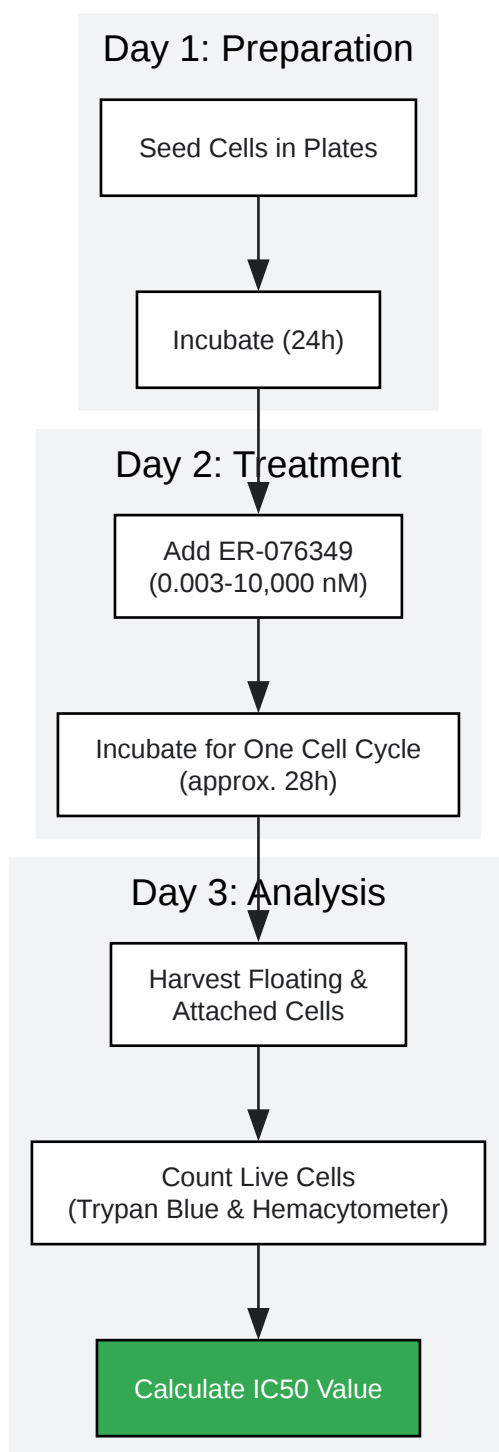
Signaling Pathway and Mechanism of Action



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Caption: Mechanism of action for **ER-076349**.

Experimental Workflow: Cell Proliferation Assay



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Caption: Workflow for the cell proliferation assay.

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